

# Personal protective equipment for handling 4-Methyl-5-nonanol

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## Compound of Interest

Compound Name: 4-Methyl-5-nonanol

Cat. No.: B104968

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## Essential Safety and Handling Guide for 4-Methyl-5-nonanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Methyl-5-nonanol** (CAS No: 154170-44-2) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **4-Methyl-5-nonanol**
- Synonyms: 4-methylnonan-5-ol
- Molecular Formula: C<sub>10</sub>H<sub>22</sub>O
- Molecular Weight: 158.28 g/mol

## Hazard Identification and Classification

**4-Methyl-5-nonanol** is classified under the Globally Harmonized System (GHS) with the following hazards:

- Skin Irritation (Category 2): H315 - Causes skin irritation.[1][2]

- Serious Eye Irritation (Category 2): H319 - Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[3]

Signal Word: Warning[1][2]

## Physical and Chemical Properties

Property	Value	Source
Appearance	Colorless to pale yellow, clear liquid	[4][5]
Odor	Mild, fruity	[2]
Boiling Point	206.00 to 207.00 °C @ 760.00 mm Hg (est.)	[4]
Specific Gravity	0.82800 to 0.83400 @ 25.00 °C	[4]
Refractive Index	1.43400 to 1.44100 @ 20.00 °C	[4]
Flash Point	186.00 °F (85.56 °C) (TCC)	[4]
Solubility	Very slightly soluble in water (0.24 g/L at 25 °C)	[2]

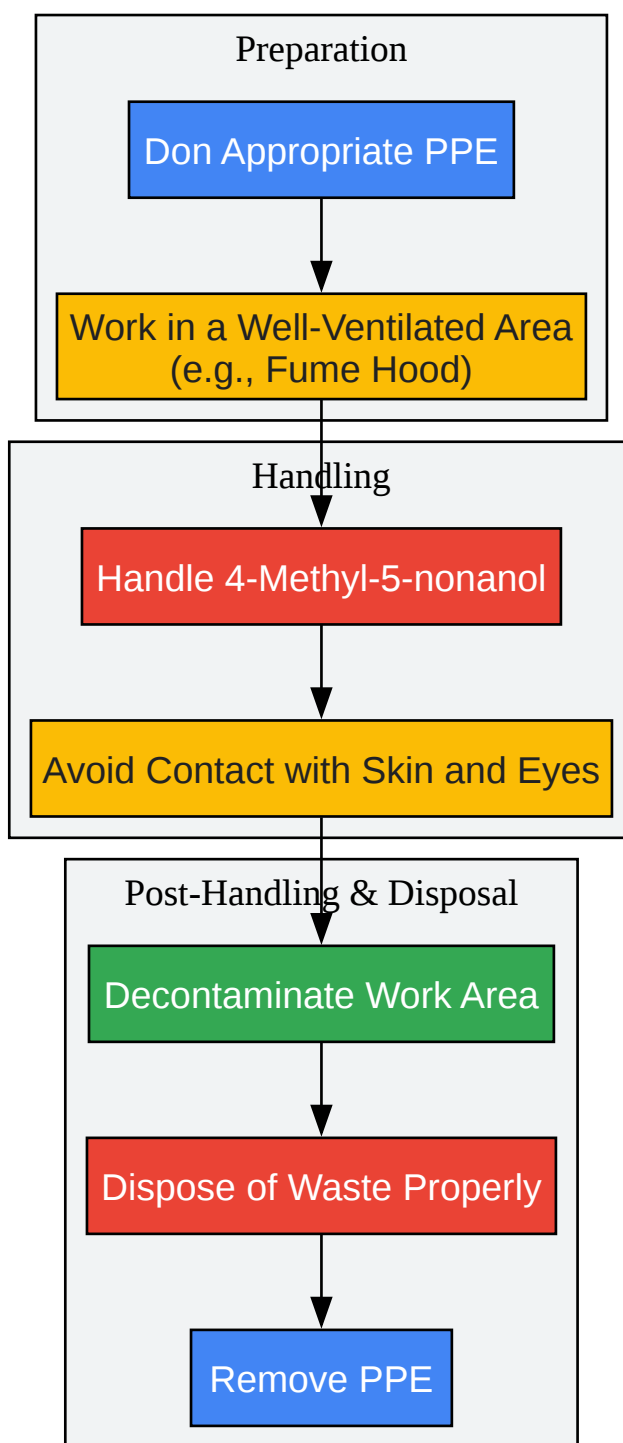
## Personal Protective Equipment (PPE)

To mitigate the risks of skin and eye irritation, the following personal protective equipment is mandatory when handling **4-Methyl-5-nonanol**:

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[6]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[6]

## Handling and Storage Protocols

Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of **4-Methyl-5-nonanol**.

## Step-by-Step Handling Procedure

- Preparation:
  - Ensure you are wearing the appropriate personal protective equipment as detailed in the PPE table.
  - Work in a well-ventilated area, preferably a chemical fume hood.[\[6\]](#)
  - Have an emergency eyewash station and safety shower readily accessible.
- Handling:
  - Avoid contact with skin and eyes.[\[6\]](#)
  - Avoid inhalation of vapors.
  - Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[6\]](#)
  - Wash hands thoroughly after handling.[\[2\]](#)
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
  - Store away from incompatible materials such as strong oxidizing agents.
  - Keep away from heat, sparks, and open flames.[\[7\]](#)

## Emergency and First Aid Measures

Exposure Route	First Aid Procedure
If on Skin	Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[6]
If Swallowed	Rinse mouth. Get medical help.[6]

## Disposal Plan

Contaminated materials and the chemical itself must be disposed of in accordance with local, state, and federal regulations.

- Chemical Disposal: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6]
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[6]
- Important: Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[6] Do not discharge to sewer systems.[6]

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